

# Mca-(Ala7,Lys(Dnp)9)-Bradykinin assay interference from compounds

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Compound of Interest

Compound Name: Mca-(Ala7,Lys(Dnp)9)-Bradykinin

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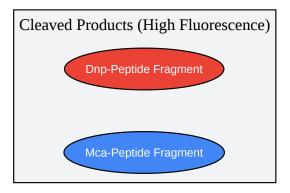
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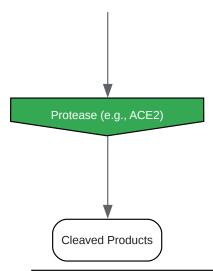
This guide provides troubleshooting advice and frequently asked questions (FAQs) to address common issues encountered during the use of the Mca-(Ala7,Lys(Dnp)9)-Bradykinin fluorogenic substrate in enzymatic assays, such as those for Angiotensin-Converting Enzyme 2 (ACE2) and Endothelin-Converting Enzyme-1 (ECE-1).

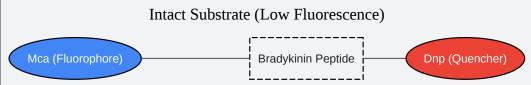
### I. Assay Principle and Workflow

The Mca-(Ala7,Lys(Dnp)9)-Bradykinin assay is a fluorescence resonance energy transfer (FRET)-based method for measuring protease activity. The substrate contains a fluorescent donor, (7-methoxycoumarin-4-yl)acetyl (Mca), and a quencher, 2,4-dinitrophenyl (Dnp). In the intact peptide, the fluorescence of Mca is quenched by the proximity of Dnp. When a protease cleaves the peptide bond between the fluorophore and the quencher, they are separated, leading to an increase in fluorescence that is proportional to the enzyme's activity.

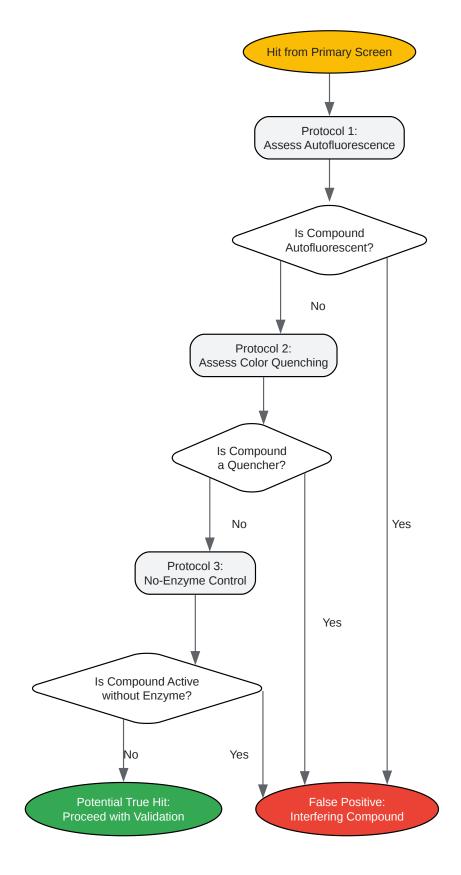












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